

# what is the structure of Tubulin polymerization-IN-2

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** Tubulin polymerization-IN-2

Cat. No.: S12875346

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## Chemical Identification and Basic Properties

The table below summarizes the key identifying information and basic properties available for this compound. [1] [2]

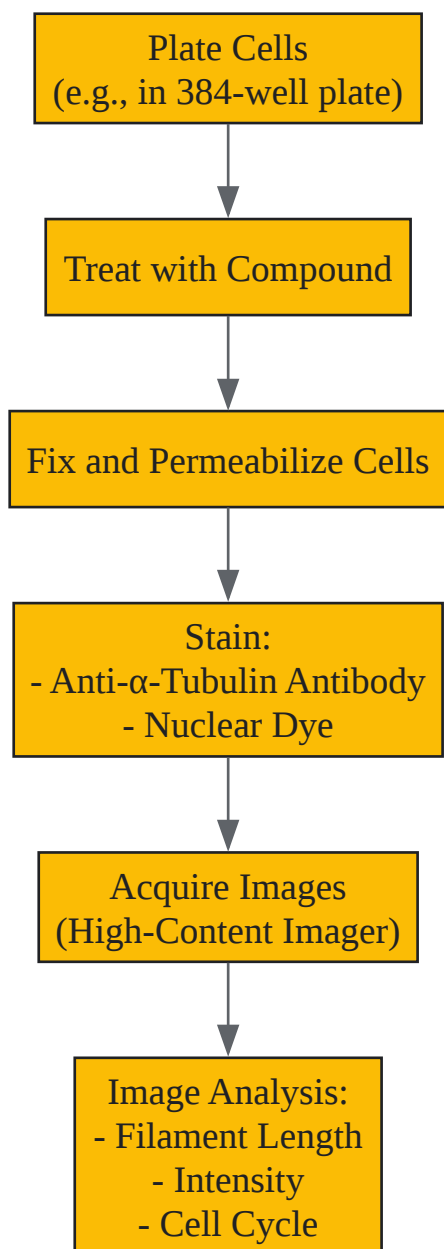
Property	Description
IUPAC Name	1,3-dihydro-6-methoxy-3-[(3,4,5-trimethoxyphenyl)methylene]-2H-indol-2-one [2]
CAS Number	1151995-69-5 [1] [2]
Molecular Formula	C <sub>19</sub> H <sub>19</sub> NO <sub>5</sub> [1] [2]
Molecular Weight	341.36 g/mol [1] [2]
Synonyms	Tubulin Polymerization Inhibitor II, Tubulin inhibitor 9 [2]
Related Compound	Described as a combretastatin A-4 analog derived from SU5416 [1]

## Biological Activity and Experimental Data

The search results provide some information on its biological activity and an established experimental context for studying such compounds.

Aspect	Available Data
<b>Reported Activity</b>	Inhibits polymerization of purified porcine brain tubulin ( $IC_{50} = 4.5 \mu M$ ); exhibits potent anti-proliferative activity against various cancer cell lines [1].
<b>Proposed Mechanism</b>	As a tubulin polymerization inhibitor, it likely binds to tubulin dimers, preventing their assembly into microtubules and disrupting mitotic spindle formation, leading to cell cycle arrest and apoptosis [3].

The following diagram outlines a generalized workflow for a cell-based high-content assay to analyze the effects of tubulin-targeting compounds, reflecting methodologies that could be applied to characterize Tubulin Polymerization Inhibitor II. [4]



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General workflow for high-content analysis of tubulin polymerization.

## Sourcing and Further Research

Based on the search results, this compound is available for research purposes from several chemical suppliers. [1] [2]

- **Commercial Suppliers:** The compound can be purchased from suppliers such as Santa Cruz Biotechnology (sc-296673) and TRC (T897143), typically in 5 mg quantities. [1] [2]
- **Recommended Research Avenues:** To obtain the detailed structural and technical data you require, I suggest:
  - **Search specialized databases:** Look up the CAS Number (**1151995-69-5**) in scientific databases like PubChem, ChemSpider, or Reaxys for detailed spectroscopic data, NMR spectra, and crystal structures.
  - **Consult the primary literature:** Perform a literature search using the compound's name and CAS number on platforms like PubMed or Google Scholar to find original research articles with full experimental details.

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## References

1. Inhibitor Tubulin | CAS 1151995-69-5 | SCBT... Polymerization II [scbt.com]
2. Inhibitor Tubulin | 1151995-69-5 Polymerization II [chemicalbook.com]
3. Frontiers | FGF1 protects FGFR1-overexpressing cancer cells against... [frontiersin.org]
4. Establishing a High-content Analysis Method for Tubulin Polymerization to Evaluate Both the Stabilizing and Destabilizing Activities of Compounds - PMC [pmc.ncbi.nlm.nih.gov]

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